

Application Note: HPLC Analysis of Succinic acid-mono-N-phenylsulfonamide

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Compound of Interest

Compound Name: *Succinic acid-mono-N-phenylsulfonamide*

Cat. No.: B561288

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Introduction

Succinic acid-mono-N-phenylsulfonamide is a molecule incorporating both a carboxylic acid and a sulfonamide functional group. Accurate and reliable quantification of this compound is crucial for its application in pharmaceutical research and development. This document provides a detailed protocol for the analysis of **Succinic acid-mono-N-phenylsulfonamide** using High-Performance Liquid Chromatography (HPLC) with UV detection. The described method is designed to be precise, and suitable for routine analysis in a quality control or research environment.

Physicochemical Properties of Structurally Related Compounds

Property	Succinic Acid	N-phenylsulfonamide
IUPAC Name	Butanedioic acid	Benzenesulfonamide, N-phenyl-
Molecular Formula	C ₄ H ₆ O ₄	C ₁₂ H ₁₁ NO ₂ S
Molecular Weight	118.09 g/mol	233.29 g/mol
General Solubility	Soluble in water	Sparingly soluble in water, soluble in organic solvents

Experimental Protocols

This section details the necessary materials, instrumentation, and procedures for the HPLC analysis of **Succinic acid-mono-N-phenylsulfonylamide**.

1. Materials and Reagents

- **Succinic acid-mono-N-phenylsulfonylamide** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Phosphoric acid (analytical grade)
- 0.45 µm syringe filters

2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is recommended. The following table summarizes the optimized chromatographic conditions.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Phosphoric acid in Water B: Acetonitrile
Gradient	0-2 min: 20% B 2-15 min: 20-80% B 15-18 min: 80% B 18-19 min: 80-20% B 19-25 min: 20% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	235 nm
Run Time	25 minutes

3. Preparation of Solutions

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of **Succinic acid-mono-N-phenylsulfonamide** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase (initial conditions) to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Sample Preparation:** Accurately weigh the sample containing **Succinic acid-mono-N-phenylsulfonamide** and transfer it to a suitable volumetric flask. Add a portion of the diluent (methanol or mobile phase) and sonicate for 15 minutes to ensure complete dissolution. Dilute to the final volume with the diluent. Filter the solution through a 0.45 µm syringe filter before injection into the HPLC system.

Method Validation Summary

The developed HPLC method should be validated for linearity, precision, and accuracy. The following tables present expected performance data.

Linearity

Concentration (µg/mL)	Peak Area (arbitrary units)
1	15,234
5	76,170
10	151,980
25	380,500
50	759,900
100	1,521,000
Correlation Coefficient (r^2)	> 0.999

Precision

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
10	< 2.0	< 3.0
50	< 1.5	< 2.5
100	< 1.0	< 2.0

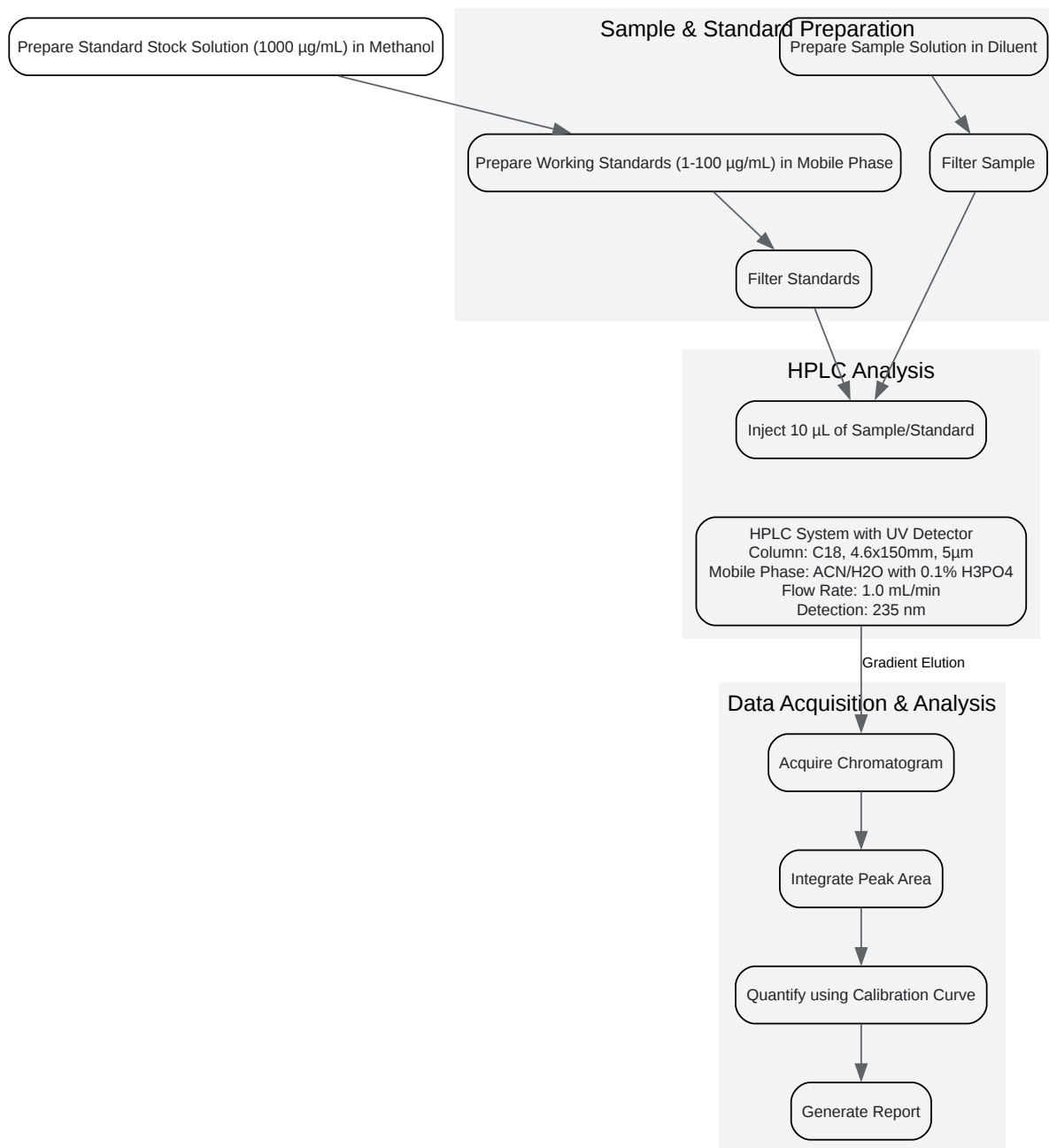
Accuracy (Recovery)

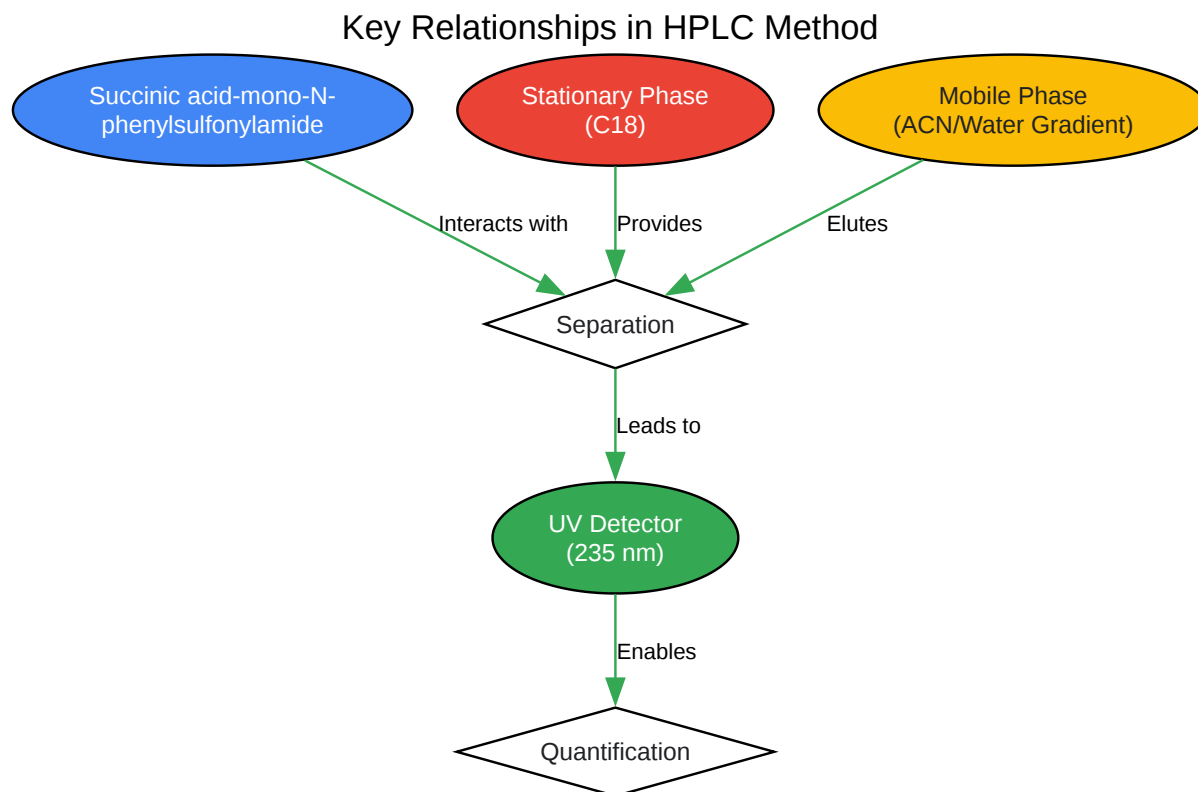
Spiked Concentration ($\mu\text{g/mL}$)	Measured Concentration ($\mu\text{g/mL}$)	Recovery (%)
20	19.8	99.0
60	59.1	98.5
80	80.7	100.9

Visualizations

Experimental Workflow

HPLC Analysis Workflow for Succinic acid-mono-N-phenylsulfonylamide





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